

Challenges in separating fine gold particles with mercury

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Compound of Interest

Compound Name: Gold;mercury

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Technical Support Center: Gold-Mercury Amalgamation

This support center provides researchers, scientists, and professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the separation of fine gold particles using mercury amalgamation.

IMPORTANT SAFETY NOTICE

Mercury (Hg) is a highly toxic substance.^[1] Exposure to mercury, through inhalation of vapors or skin contact, can cause severe and long-term health problems, including neurological damage, kidney damage, and developmental issues.^{[2][3][4]} All experiments involving mercury must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. A mercury spill kit must be available at all times. The final step of separating gold from amalgam involves heating to vaporize the mercury, which is extremely hazardous and must be performed using a sealed retort to capture and condense the mercury vapor.^{[5][6]}

Troubleshooting Guide

This guide addresses specific issues that may arise during gold-mercury amalgamation experiments.

Q1: Why is my gold recovery rate unexpectedly low, especially with fine particles?

A1: Low recovery of fine gold is a common challenge and can be attributed to several factors:

- **Poor Contact:** The most frequent cause is inadequate contact between the gold particles and the mercury.^[5] This can happen if gold surfaces are contaminated or if the mercury itself is "sick" or "floured."
- **Particle Size:** While amalgamation is used for fine gold, extremely small particles (<0.015 mm) are often lost with the slurry as they may not have sufficient mass to settle and make contact with the mercury.^[7]
- **Gold Particle Coating:** Fine gold particles can have surface films of oil, grease, or mineral coatings (e.g., sulfides, arsenides, talc) that prevent mercury from wetting the gold surface.^{[7][8]}
- **"Float Gold":** Very fine, flaky gold particles can be carried away by water surface tension and may not come into contact with the mercury.^[8]

Q2: My mercury is breaking up into tiny, gray droplets that won't coalesce. What is happening?

A2: This phenomenon is known as "mercury flouring" or "sickening."^{[5][6]}

- **Causes:**
 - **Mechanical Stress:** Excessive grinding or agitation, especially in the presence of hard minerals, can break the mercury into minute droplets.^{[1][6]} This is a major issue in whole-ore amalgamation where mercury is added directly to grinding mills.
 - **Chemical Contamination:** Certain minerals, particularly sulfides like arsenopyrite and stibnite, can react with the mercury surface, forming a dull film that prevents the droplets from recombining.^[7]
 - **Grease and Oil:** Organic contaminants from the ore or equipment can coat the mercury, leading to flouring.^{[5][7]}
- **Solution:**
 - Reduce mechanical agitation to the minimum required for contact.

- Ensure all equipment is free from grease.
- If sulfides are present, they may need to be removed through a pre-concentration step before amalgamation.
- "Cleaning" the mercury may be necessary. Squeezing it through a wet chamois can help remove some impurities.[5]

Q3: The mercury appears dull and is not effectively capturing gold. How can I fix this?

A3: This is another symptom of "sick" mercury, where the surface is contaminated or oxidized.

- Causes: The surface of mercury can become contaminated by base metals, sulfides, or other reactive substances in the ore.[7] This reduces the mercury's ability to "wet" and amalgamate with gold.
- Solution: The mercury may need to be "activated" or cleaned.
 - Nitric Acid Cleaning (Use with extreme caution): A dilute nitric acid wash can be used to clean small amounts of mercury. Gold is not soluble in nitric acid, but mercury and many contaminants are.[5] This must be done in a fume hood with appropriate acid-resistant PPE.
 - Activation: Pure mercury is not always the most effective at wetting gold. Adding a very small amount of gold or silver to the mercury can reduce its surface tension and improve its wetting ability.[7]

Frequently Asked Questions (FAQs)

Q1: What are the key factors influencing the efficiency of gold amalgamation?

A1: Several factors critically impact the success of the amalgamation process:

- Gold Particle Characteristics: The size, shape, and surface condition of the gold are paramount. Gold particles between 0.2-0.3 mm are generally ideal.[7] Clean, liberated gold surfaces are required for effective amalgamation.[9]

- **Mercury Quality:** The purity and surface condition of the mercury are crucial. Contaminated or "sick" mercury has a significantly reduced ability to capture gold.[7]
- **Temperature:** The ideal temperature is generally above 15°C.[7] Low temperatures increase mercury's viscosity, hindering amalgamation. High temperatures increase fluidity, which can lead to mercury losses.[7]
- **Slurry Concentration:** The ratio of solids to water can affect the contact probability between gold and mercury.
- **Contact Time and Method:** Sufficient time and an effective method (e.g., amalgamated plates, barrel amalgamation) are needed to ensure all free gold particles contact the mercury.[10]

Q2: What is the difference between internal and external amalgamation?

A2: The terms refer to where the amalgamation process occurs relative to the ore grinding circuit.

- **Internal Amalgamation:** Mercury is added directly into the grinding equipment (e.g., a ball mill).[11] This method is generally considered poor practice because it causes severe mercury flouting, leading to high mercury losses and environmental contamination.[1][6]
- **External Amalgamation:** The ore is first ground and then passed as a slurry over a surface coated with mercury, such as copper plates.[12] This method is more controlled and results in lower mercury losses compared to internal amalgamation.

Q3: How is the gold ultimately separated from the mercury amalgam?

A3: The gold-mercury amalgam, which has a putty-like consistency, is first collected. It may be squeezed in a chamois or cloth to remove excess, un-amalgamated mercury. The remaining solid amalgam is then heated in a sealed vessel called a retort.[5] The mercury has a much lower boiling point (356.7°C) than gold (2856°C). Heating the amalgam vaporizes the mercury, which is then passed through a condenser tube and collected as liquid mercury for reuse. The gold is left behind as a porous solid, often called sponge gold.[11] This is the most hazardous step of the process and must never be done in an open system due to the high toxicity of mercury vapor.

Quantitative Data Summary

The following tables summarize key quantitative parameters cited in the literature for gold-mercury amalgamation. These values are often derived from mining contexts but provide a useful baseline for experimental design.

Table 1: Key Operating Parameters

Parameter	Optimal/Typical Range	Notes	Source(s)
Gold Particle Size	0.015 mm - 0.3 mm	Particles below 0.015 mm are prone to loss in the slurry.	[7]
Operating Temperature	> 15°C	Lower temperatures increase mercury viscosity.	[7]
Mercury-to-Gold Ratio	1:1 to 1.3:1 (Concentrate)	For concentrate amalgamation. Whole-ore amalgamation uses much higher, wasteful ratios (e.g., 4:1 to 20:1).	[6]

| Mercury Consumption | 3 - 8 g / ton of ore | Varies significantly with the process and ore type. [7] |

Table 2: Gold Recovery and Mercury Loss Rates

Process Type	Typical Gold Recovery	Typical Mercury Loss	Notes	Source(s)
Whole-Ore Amalgamation	~30% (or lower)	High (e.g., 42% lost)	Inefficient and highly polluting due to mercury flouting.	[6][13]
Concentrate Amalgamation	Up to 95% (with efficient concentration)	Low (can be <5% with retort)	Concentrating the ore first dramatically improves efficiency and reduces mercury use.	[6][14]

| Amalgam Retorting | >95% (Mercury Recovery) | 2% - 6% (Mercury Loss) | Efficiency depends on retort seal and condensation efficiency. Increasing retort time can improve recovery. |[1] |

Experimental Protocols

The following is a generalized protocol for a lab-scale external amalgamation experiment.

Objective: To determine the recovery of free gold from a fine-grained ore concentrate using a stationary amalgamated plate.

Materials:

- Ore concentrate, ground to a desired particle size (e.g., 80% passing 150 μm).
- Clean, high-purity mercury.
- A clean copper plate.
- Dilute nitric acid (for cleaning).

- Sodium hydroxide or other pH modifier.
- Deionized water.
- Slurry mixing apparatus (e.g., beaker with magnetic stirrer or overhead stirrer).
- Wash bottles, squeegee, collection pans.
- A sealed retort for final mercury separation.

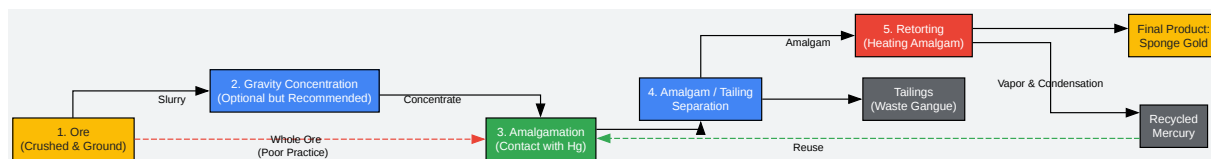
Procedure:

- Plate Preparation (Activation):
 - In a fume hood, thoroughly clean the copper plate with a brush and detergent to remove any grease or oil.
 - Briefly wash the plate surface with dilute nitric acid to etch and clean the copper. Rinse immediately and thoroughly with deionized water. The surface should be bright.
 - Apply a small amount of mercury to the clean, wet surface. Gently rub it across the plate until the entire surface is coated with a thin, silvery film of amalgam. The mercury should adhere smoothly. If it beads up, the plate is not clean enough.
- Slurry Preparation:
 - Weigh a representative sample of the ore concentrate (e.g., 100 g).
 - Create a slurry by mixing the concentrate with water to a desired density (e.g., 25% solids by weight).
 - Adjust the pH of the slurry if necessary. A slightly basic pH can sometimes help depress sulfide minerals and prevent mercury sickening.
- Amalgamation:
 - Set the amalgamated plate at a slight angle (e.g., 10-15 degrees).

- Pour the prepared slurry slowly and evenly across the top of the plate. Use a wash bottle to rinse all solids onto the plate.
- The free gold particles should make contact with the mercury film and become trapped. The non-metallic gangue material will wash off the plate and be collected as tailings in a pan at the bottom.
- Collect the tailings for analysis to determine gold loss.
- Amalgam Collection (Clean-up):
 - After processing the entire sample, gently rinse the plate with clean water to remove any remaining gangue.
 - Using a soft rubber or plastic squeegee, carefully scrape the gold-mercury amalgam from the plate into a clean collection vessel. The amalgam will be a pasty solid.
- Mercury Separation (Retorting):
 - CRITICAL STEP: Place the collected amalgam into a laboratory retort.
 - Securely seal the retort and ensure the condensation tube is properly placed to collect the recovered mercury.
 - Slowly heat the retort according to its operating instructions. The mercury will vaporize, pass into the condenser, and be collected as liquid.
 - Allow the system to cool completely before opening.
 - The remaining solid in the retort is the recovered gold.
- Analysis:
 - Weigh the recovered gold.
 - Assay the original concentrate sample and the collected tailings for gold content to calculate the recovery rate.

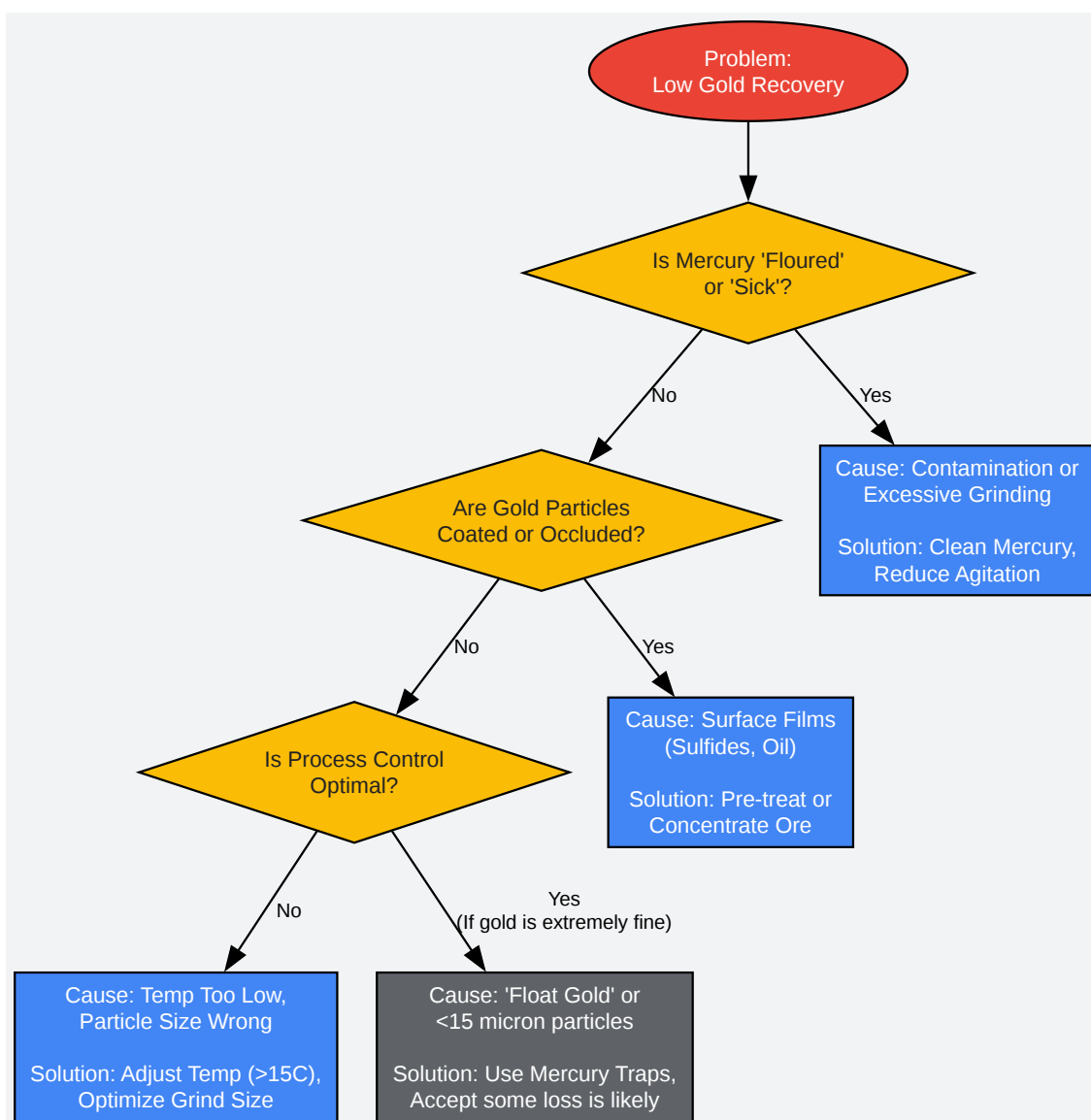
Visualizations

Below are diagrams illustrating key workflows and relationships in the gold amalgamation process.



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Caption: Recommended workflow for gold recovery using concentrate amalgamation.



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